

4-(2-Fluorophenoxy)aniline physicochemical properties

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Compound of Interest

Compound Name: 4-(2-Fluorophenoxy)aniline

Cat. No.: B1310748

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An In-Depth Technical Guide to the Physicochemical Properties of **4-(2-Fluorophenoxy)aniline**

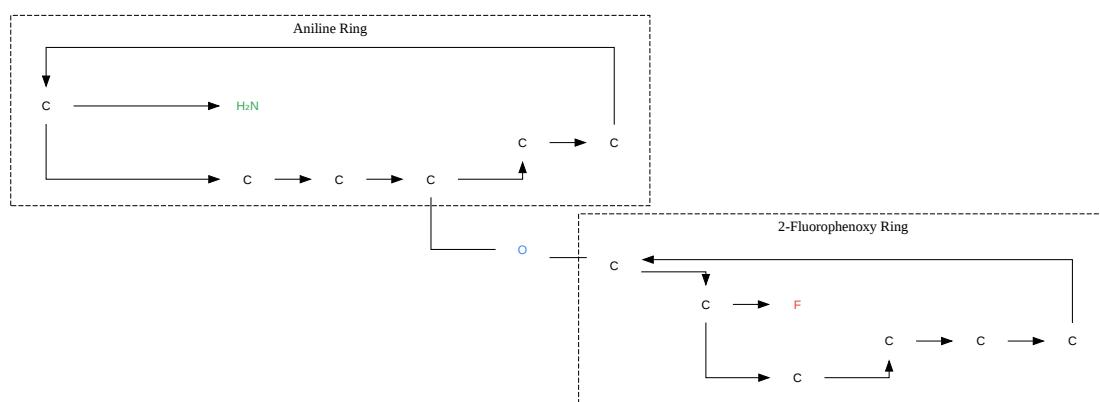
Abstract

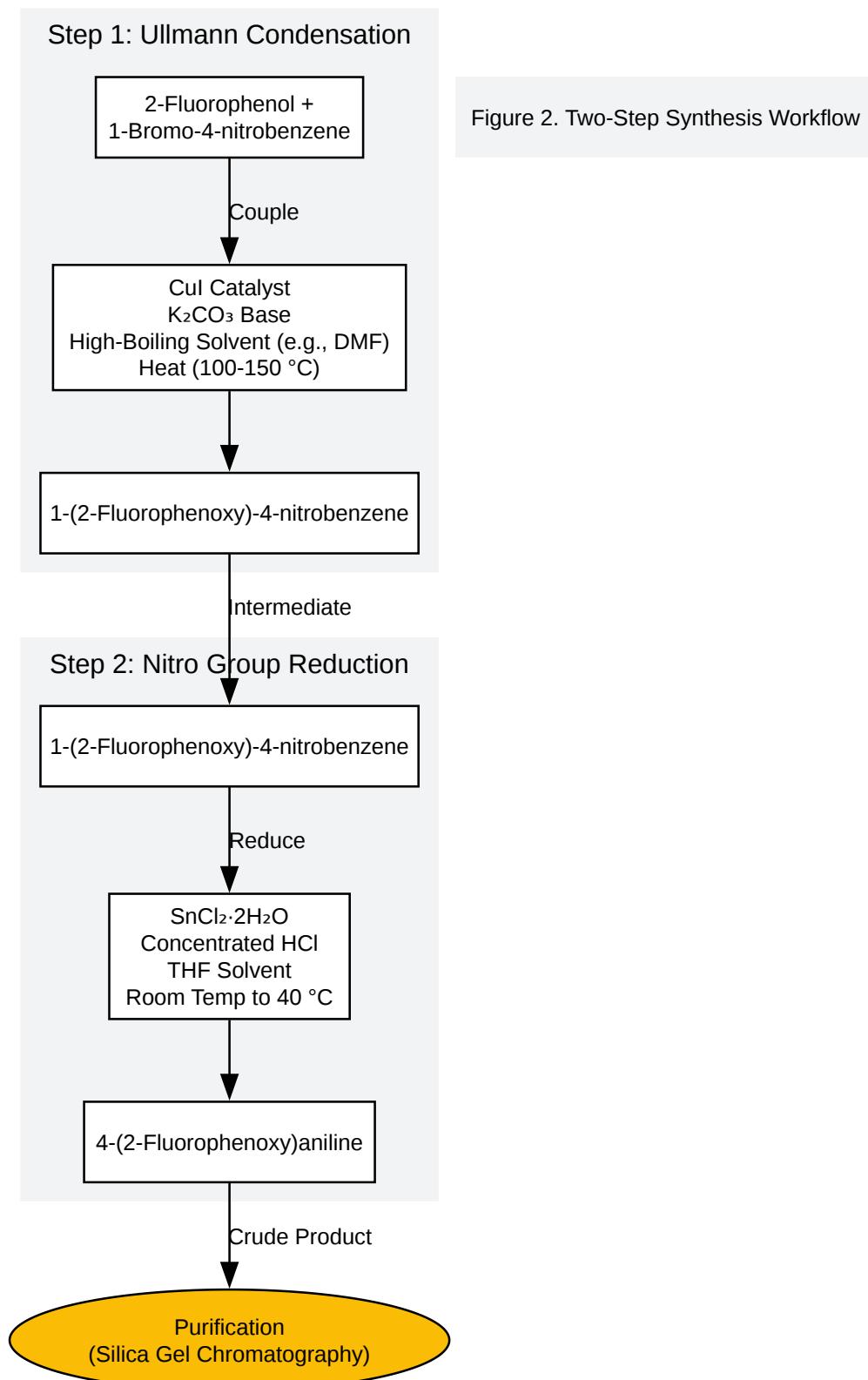
This technical guide provides a comprehensive overview of the core physicochemical properties, spectroscopic profile, and synthetic methodologies for **4-(2-Fluorophenoxy)aniline** (PubChem CID: 5126073). As a fluorinated diaryl ether amine, this compound serves as a valuable and versatile building block in medicinal chemistry and materials science. Its structure, featuring a fluorophenoxy moiety linked to an aniline ring, imparts unique electronic and conformational properties that are of significant interest to researchers in drug development and polymer chemistry. This document synthesizes key data on its chemical identity, structural characteristics, and delineates field-proven protocols for its synthesis and characterization, offering a holistic resource for scientists and researchers.

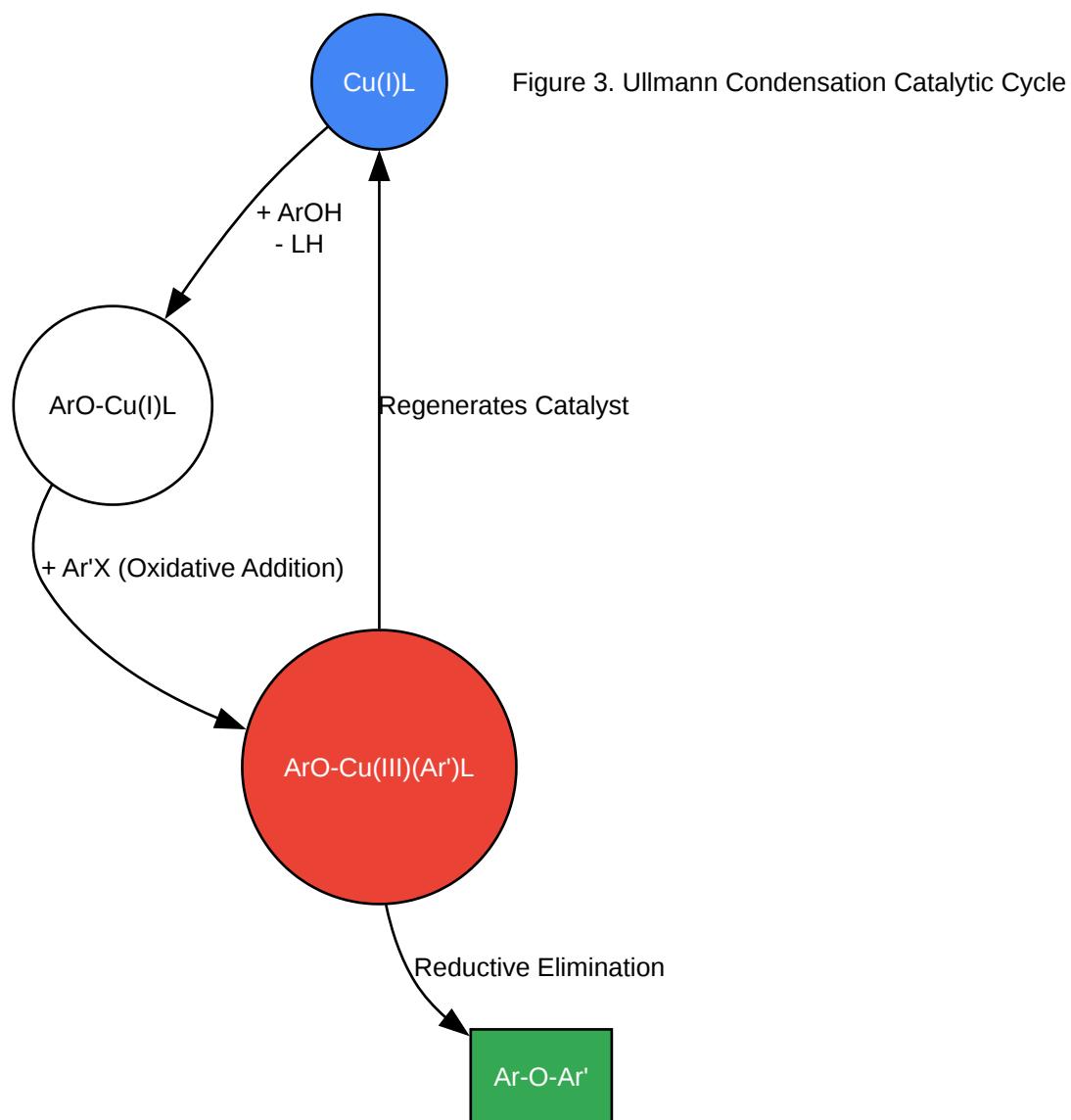
Chemical Identity and Structural Elucidation

The foundational step in utilizing any chemical entity is a precise understanding of its structure and fundamental properties. **4-(2-Fluorophenoxy)aniline** is an aromatic compound characterized by a 2-fluorophenoxy group ether-linked to the fourth position of an aniline molecule.

Figure 1. Chemical Structure of 4-(2-Fluorophenoxy)aniline





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